

Physicochemical Properties of Trimethyl(4-vinylphenyl)silane

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Compound of Interest

Compound Name: Trimethyl(4-vinylphenyl)silane

Cat. No.: B089869

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For researchers and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides the essential molecular details for **Trimethyl(4-vinylphenyl)silane**.

Below is a summary of the molecular formula and molecular weight for **Trimethyl(4-vinylphenyl)silane**, presented in a clear and structured format for easy reference.

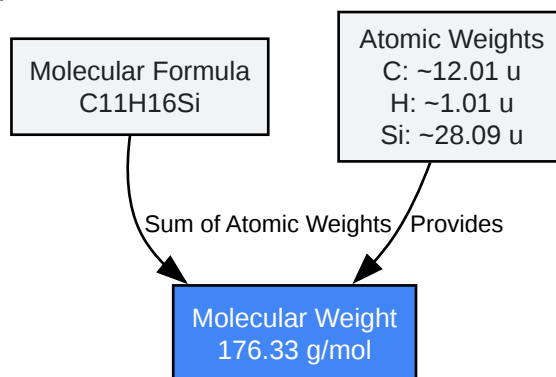
Property	Value
Molecular Formula	C ₁₁ H ₁₆ Si ^{[1][2][3]}
Molecular Weight	176.33 g/mol ^{[1][2]}

This information is critical for a variety of experimental and theoretical applications, including stoichiometry calculations, analytical characterization, and computational modeling.

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the molecular formula and the calculation of the molecular weight.

Relationship between Molecular Formula and Molecular Weight



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Caption: Derivation of Molecular Weight from Molecular Formula.

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References

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- 2. Trimethyl(4-vinylphenyl)silane , 95%mixTBCasstabilizer , 1009-43-4 - CookeChem [cookechem.com]
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